

Personal protective equipment for handling 2,2-Dimethylpropiophenone

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Compound of Interest

Compound Name: 2,2-Dimethylpropiophenone

Cat. No.: B1678491

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Essential Safety and Handling Guide for 2,2-Dimethylpropiophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2,2-Dimethylpropiophenone** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Physical Properties

2,2-Dimethylpropiophenone is a combustible liquid that can cause skin and eye irritation.^[1] It is crucial to be aware of its physical and chemical properties to handle it safely.

Property	Value
CAS Number	938-16-9
Molecular Formula	C ₁₁ H ₁₄ O
Molecular Weight	162.23 g/mol
Appearance	Liquid
Boiling Point	219-222 °C
Density	0.97 g/mL at 25 °C
Flash Point	87 °C (188.6 °F) - closed cup[1]

Hazard Classification	Category
Flammable Liquids	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following PPE is mandatory when handling **2,2-Dimethylpropiophenone**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Butyl rubber or Viton™ are recommended for ketones and aromatic compounds).[2] Nitrile gloves may be suitable for incidental contact but should be changed immediately upon contamination.[2]	Prevents skin contact and irritation. Aromatic ketones can degrade some common glove materials.
Eye Protection	Safety glasses with side shields or chemical splash goggles.[1]	Protects eyes from splashes and vapors which can cause serious irritation.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges (e.g., N95) is required.[1]	Prevents inhalation of vapors which can cause respiratory irritation.

Safe Handling Protocol

A systematic approach to handling **2,2-Dimethylpropiophenone** is essential to minimize risk.

Preparation and Engineering Controls

- Designated Area: Conduct all work with **2,2-Dimethylpropiophenone** in a designated area, such as a chemical fume hood, to control vapor exposure.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Spill Kit: Have a chemical spill kit readily available that is appropriate for flammable liquids.

Step-by-Step Handling Procedure

- Don PPE: Before handling the chemical, put on all required personal protective equipment as specified in the table above.
- Inspect Container: Check the container for any signs of damage or leaks before opening.
- Dispensing: Carefully dispense the required amount of **2,2-Dimethylpropiophenone**, avoiding splashing. Use a funnel for transfers between containers.
- Keep Containers Closed: Keep the primary container and any temporary containers tightly sealed when not in use to prevent the release of vapors.
- Avoid Incompatible Materials: Keep away from strong oxidizing agents and strong bases.^[3]
- Post-Handling: After handling, wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **2,2-Dimethylpropiophenone** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Waste Container: Collect all waste containing **2,2-Dimethylpropiophenone** in a designated, properly labeled, and sealed hazardous waste container. The container must be compatible with flammable aromatic ketones.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2,2-Dimethylpropiophenone**," and a list of any other constituents.
- Segregation: Do not mix this waste with other waste streams unless compatibility has been verified. Specifically, keep it separate from strong oxidizing agents.

Step-by-Step Disposal Procedure

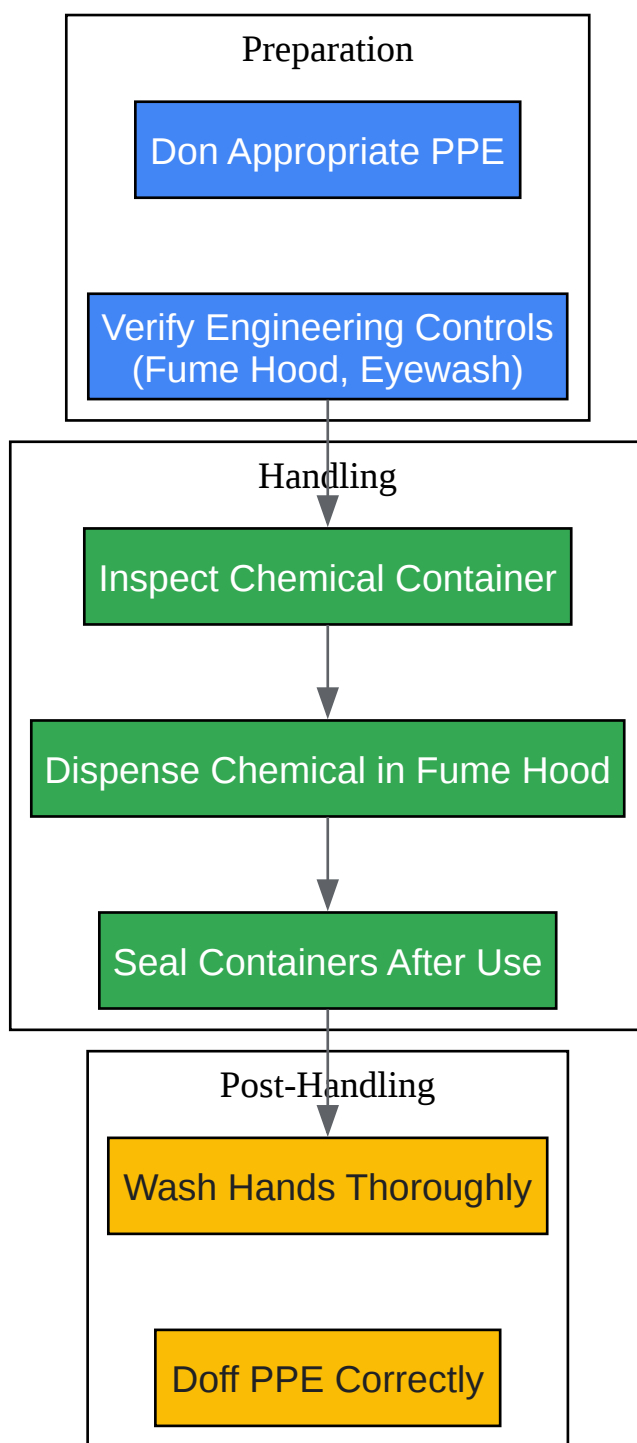
- Collection: During your experiment, collect all liquid waste containing **2,2-Dimethylpropiophenone**, including rinsates from cleaning contaminated glassware, in the

designated hazardous waste container.

- Solid Waste: Dispose of any contaminated solid waste (e.g., gloves, absorbent pads) in a separate, clearly labeled solid hazardous waste container.
- Storage: Store the hazardous waste container in a designated satellite accumulation area that is well-ventilated and away from sources of ignition.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for hazardous waste disposal.^[4]

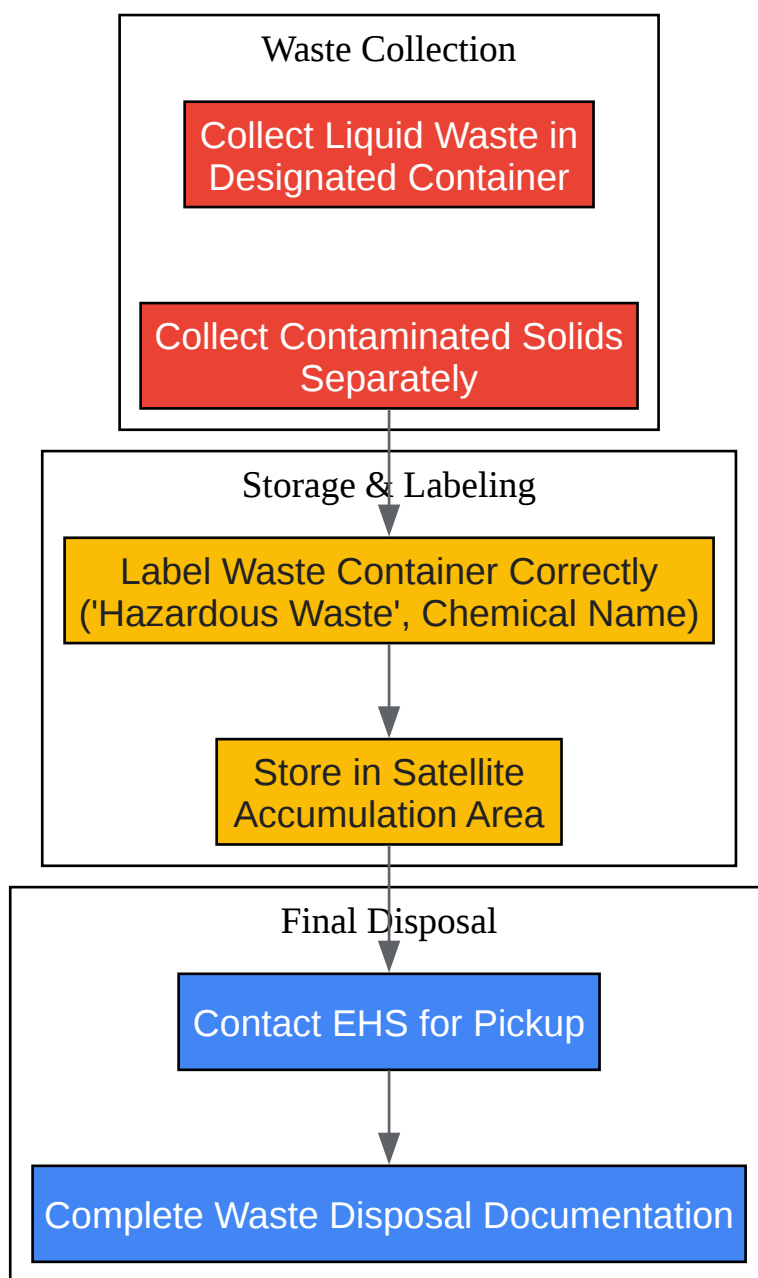
Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and disposing of **2,2-Dimethylpropiophenone**.



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Caption: Workflow for Safely Handling **2,2-Dimethylpropiophenone**.



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Caption: Step-by-Step Chemical Waste Disposal Workflow.

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References

- 1. ehs.sfsu.edu [ehs.sfsu.edu]
- 2. safety.fsu.edu [safety.fsu.edu]
- 3. PPE Chemical Protective Material Selection Guide - MediaWiki [conservation-wiki.com]
- 4. benchchem.com [benchchem.com]
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